

2-Chloro-4-thiocyanatoaniline material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 2-Chloro-4-thiocyanatoaniline

CAS No.: 3226-47-9

Cat. No.: B1297006

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An In-depth Technical Guide to 2-Chloro-4-thiocyanatoaniline

This technical guide provides a comprehensive overview of the material safety data for **2-Chloro-4-thiocyanatoaniline**, tailored for researchers, scientists, and professionals in drug development. The information has been compiled from available safety data sheets of analogous compounds and chemical databases.

Chemical Identification and Physical Properties

2-Chloro-4-thiocyanatoaniline is a substituted aniline with the chemical formula $C_7H_5ClN_2S$.
[1] It is identified by the CAS Number 3226-47-9.[2]

Table 1: Physicochemical Data

Property	Value	Source
Molecular Formula	C7H5ClN2S	[1]
Molecular Weight	184.6 g/mol	[1]
CAS Number	3226-47-9	[2]
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

Hazard Identification and Classification

A specific hazard classification for **2-Chloro-4-thiocyanatoaniline** is not readily available. However, based on the hazards of structurally similar compounds like 2-chloroaniline and other substituted anilines, it should be handled with caution.[3][4] Potential hazards are outlined below.

Table 2: GHS Hazard Statements (Predicted)

Hazard Class	Hazard Statement
Acute Toxicity, Oral	Harmful if swallowed.[5]
Acute Toxicity, Dermal	Harmful in contact with skin.[3]
Acute Toxicity, Inhalation	Harmful if inhaled.[5]
Skin Corrosion/Irritation	Causes skin irritation.[5]
Serious Eye Damage/Eye Irritation	Causes serious eye irritation.[5]
Specific Target Organ Toxicity	May cause respiratory irritation.[5]
Hazardous to the Aquatic Environment	Very toxic to aquatic life with long-lasting effects. [3]

Precautionary Statements:[3][4][5]

- **Prevention:** Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product. Wear protective gloves, protective clothing, eye protection, and face protection. Use only outdoors or in a well-ventilated area. Do not breathe dust/fume/gas/mist/vapors/spray.
- **Response:** If swallowed, call a POISON CENTER or doctor. If on skin, wash with plenty of soap and water. If inhaled, remove person to fresh air and keep comfortable for breathing. If in eyes, rinse cautiously with water for several minutes.
- **Storage:** Store in a locked up and well-ventilated place. Keep the container tightly closed.
- **Disposal:** Dispose of contents/container to an approved waste disposal plant.

First-Aid Measures

In case of exposure, the following first-aid measures are recommended based on data for similar compounds:

- **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[3]
- **Skin Contact:** Immediately take off all contaminated clothing. Wash skin with plenty of soap and water. Call a POISON CENTER or doctor if you feel unwell.[3]
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3]
- **Ingestion:** Immediately call a POISON CENTER or doctor. Rinse mouth.[3]

Handling and Storage

- **Handling:** Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.[5]
- **Storage:** Store in a well-ventilated place. Keep the container tightly closed.[4]

Personal Protective Equipment

- Eye/Face Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[4]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
[4]

Experimental Protocols

Detailed experimental protocols for the synthesis of **2-Chloro-4-thiocyanatoaniline** are not readily available in the public domain. However, a plausible synthetic route can be proposed based on established methods for the thiocyanation of anilines.

Proposed Synthesis: Electrophilic Thiocyanation of 2-Chloroaniline

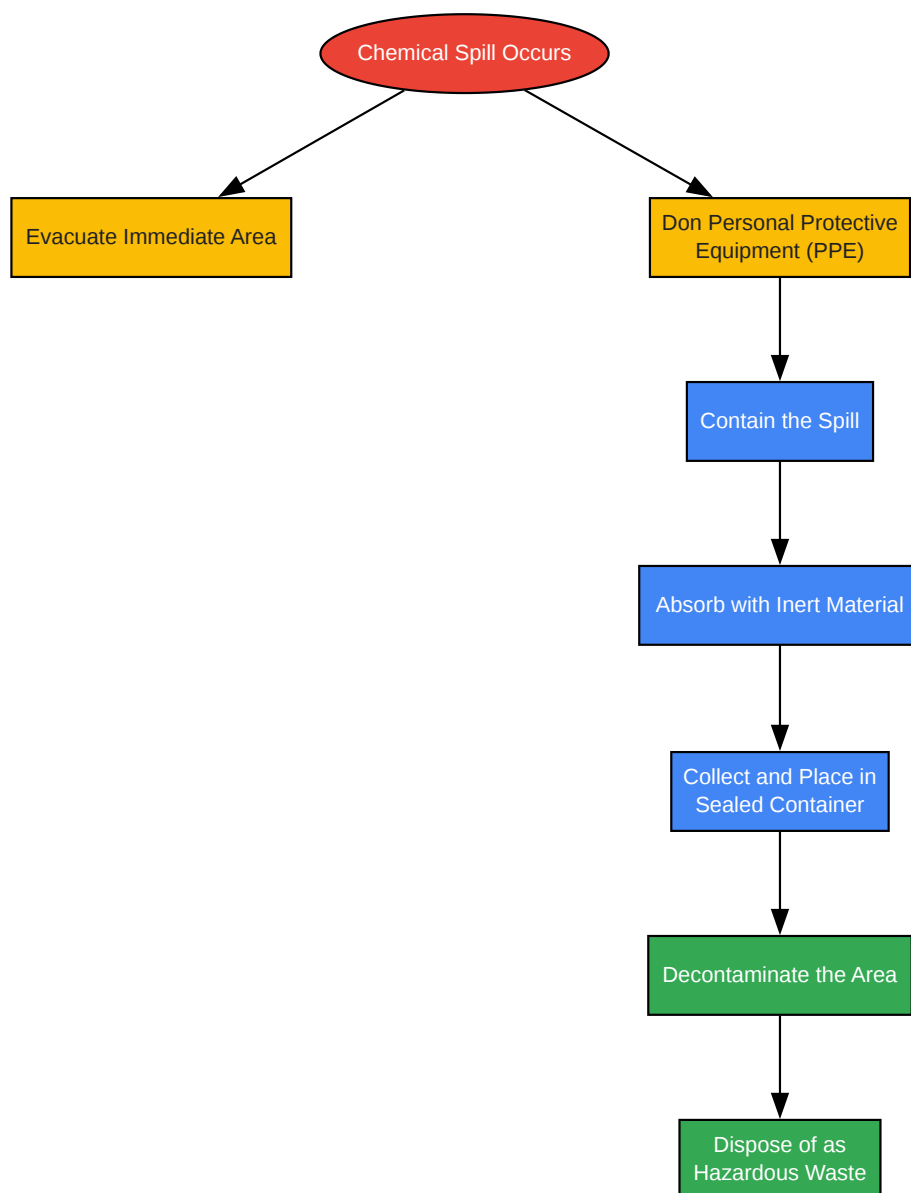
This hypothetical protocol is adapted from the synthesis of similar thiocyanatoaniline derivatives.

- Reaction: 2-Chloroaniline reacts with a thiocyanating agent in the presence of a catalyst.
- Reagents and Materials:
 - 2-Chloroaniline
 - Ammonium thiocyanate (NH_4SCN) or Sodium thiocyanate (NaSCN)
 - An oxidizing agent (e.g., Bromine in acetic acid)
 - Solvent (e.g., Glacial acetic acid or methanol)
 - Standard laboratory glassware
- Procedure:

- Dissolve 2-chloroaniline in the chosen solvent in a reaction flask.
- Add the thiocyanate salt to the solution and stir.
- Cool the mixture in an ice bath.
- Slowly add the oxidizing agent dropwise while maintaining a low temperature.
- After the addition is complete, allow the reaction to proceed at room temperature for a specified time.
- Quench the reaction with a suitable reagent (e.g., sodium thiosulfate solution).
- Extract the product with an organic solvent.
- Purify the crude product by recrystallization or column chromatography.

Visualizations

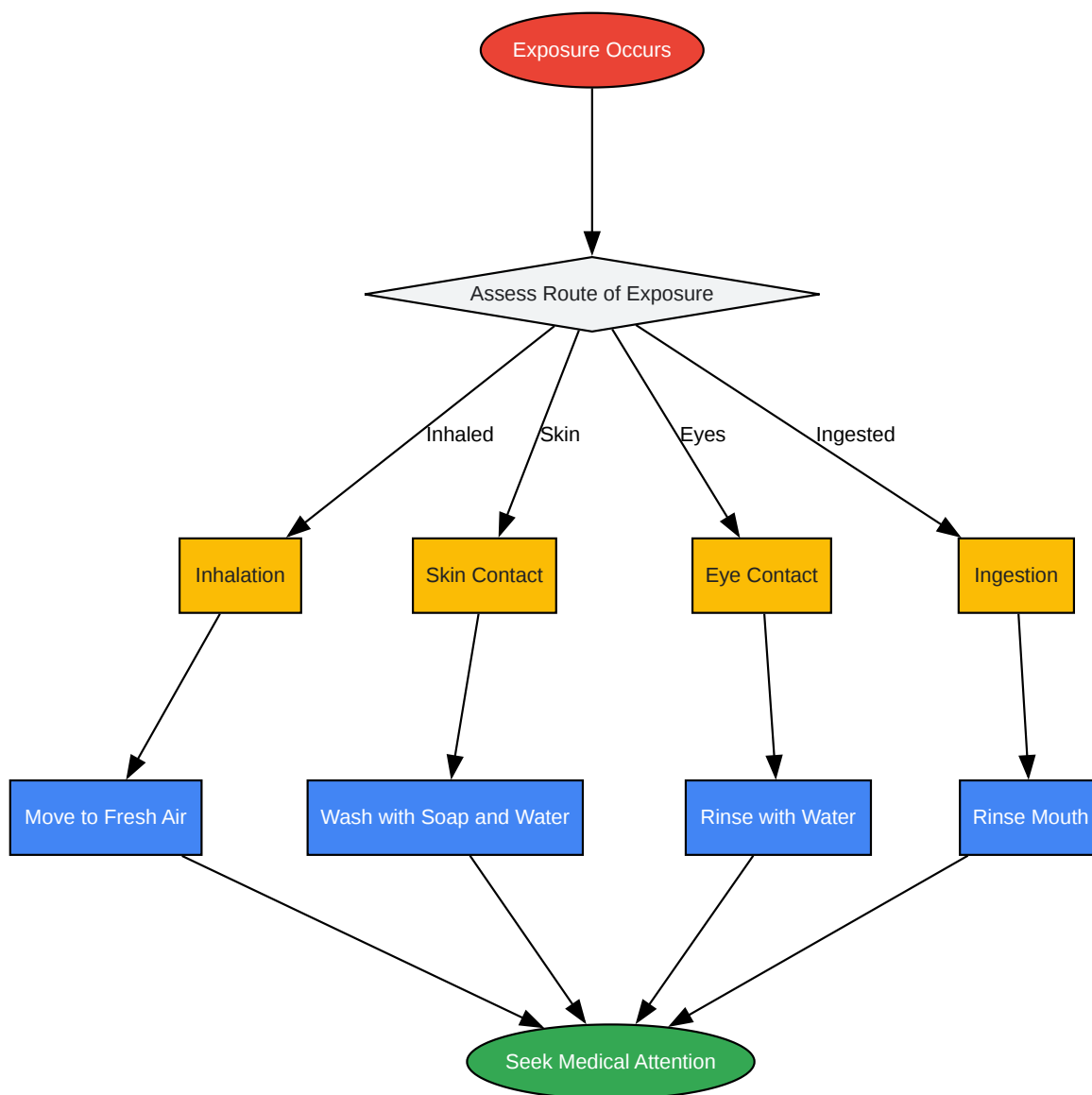
Logical Workflow for Handling a Chemical Spill



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Caption: Workflow for handling a chemical spill.

First-Aid Response Flowchart



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Caption: First-aid response for chemical exposure.

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References

- [1. labshake.com](https://www.labshake.com) [labshake.com]
- [2. 2-chloro-4-thiocyanato-aniline | 3226-47-9](#) [chemicalbook.com]
- [3. fishersci.com](https://www.fishersci.com) [fishersci.com]
- [4. fishersci.com](https://www.fishersci.com) [fishersci.com]
- [5. static.cymitquimica.com](https://static.cymitquimica.com) [static.cymitquimica.com]
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